

An In-depth Technical Guide to the Safety and Handling of Bromoxylenol Blue

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Compound of Interest

Compound Name: *Bromoxylenol blue*

Cat. No.: *B1330838*

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This guide provides comprehensive safety and handling information for **Bromoxylenol blue** (CAS No: 40070-59-5), intended for researchers, scientists, and professionals in drug development. It is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier before use, as hazard classifications may vary.

Section 1: Chemical and Physical Properties

Bromoxylenol blue is a purple crystalline powder.^[1] Its key physical and chemical properties are summarized below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	40070-59-5	[1][2]
EC Number	254-780-4	[1][2]
Molecular Formula	C23H20Br2O5S	[1]
Molecular Weight	568.27 g/mol	[1]
Appearance	Purple Crystalline Powder	[1]
Melting Point	218 °C (decomposes)	[1]
Boiling Point	605.7 °C at 760 mmHg	[1]
Flash Point	320.1 °C	[1]
Density	1.684 g/cm ³	[1]
pKa	7.0 (at 25°C)	[3]
Solubility	Slightly soluble in water and ethanol; Soluble in ethyl acetate and acetone.	[1][3]

Section 2: Hazard Identification and Classification

There is conflicting information regarding the hazard classification of **Bromoxyleneol blue**.

According to one Safety Data Sheet, this substance does not meet the criteria for classification as hazardous in accordance with Regulation (EC) No 1272/2008.[2] This SDS suggests that it shall not be classified as acutely toxic, a skin/eye irritant, a sensitiser, mutagenic, carcinogenic, or as a reproductive toxicant.[2]

However, another chemical data source assigns it a hazard class code of "20/21-36/37/38-20/21/22" and an "Xn" (Harmful) mark.[1]

Recommendation: Due to these discrepancies, it is imperative to handle **Bromoxyleneol blue** with caution, adhering to good laboratory practices and the specific SDS from your supplier. Assume it is potentially harmful and take appropriate protective measures.

Section 3: Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

7.1 Precautions for Safe Handling

- General Hygiene: Keep away from food, drink, and animal feedingstuffs.[2]
- Dust Control: Implement measures to control dust generation.[2]
- Ventilation: Ensure adequate ventilation in the work area.

7.2 Conditions for Safe Storage

- Container: Keep containers tightly closed.
- Environment: Store in a dry, well-ventilated place.
- Incompatible Materials: Avoid strong oxidizing agents.

Section 4: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

8.1 Engineering Controls

- Use process enclosures or local exhaust ventilation to control airborne dust levels.

8.2 Personal Protective Equipment (PPE)

- Eye/Face Protection: Use safety goggles with side protection.[2]
- Skin Protection: Wear suitable chemical-resistant gloves tested according to standards like EN 374.[2]
- Body Protection: Wear appropriate protective clothing to prevent skin contact.

- Respiratory Protection: If dust is generated and ventilation is inadequate, use a suitable particulate respirator.

Section 5: First Aid Measures

In case of exposure, follow these first-aid protocols immediately.

- After Inhalation: Move the person to fresh air. If symptoms persist, seek medical advice.[\[2\]](#)
- After Skin Contact: Take off all contaminated clothing immediately. Rinse the affected skin area with plenty of water or shower.[\[2\]](#)
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[\[2\]](#)
- After Ingestion: Rinse mouth thoroughly with water. Call a doctor if you feel unwell.[\[2\]](#)

Section 6: Accidental Release Measures

A systematic approach is required for cleaning up spills to ensure safety and prevent environmental contamination.

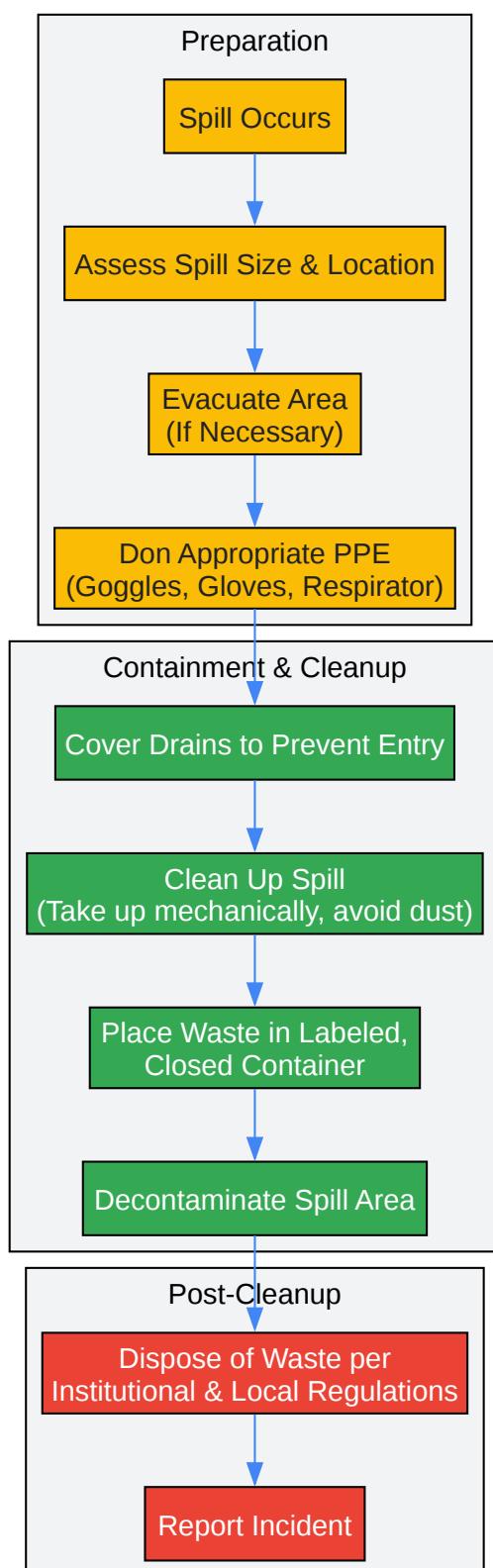
6.1 Personal Precautions

- For non-emergency personnel, focus on controlling dust.[\[2\]](#)

6.2 Environmental Precautions

- Prevent the substance from entering drains, surface water, and ground water.[\[2\]](#)

6.3 Spill Cleanup Protocol The following workflow outlines the necessary steps for managing a **Bromoxyleneol blue** spill.



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Caption: Workflow for **Bromoxyleneol Blue** Spill Response.

Detailed Spill Cleanup Method:

- Containment: Cover drains to prevent the material from entering waterways.[2]
- Cleanup: Carefully take up the material mechanically, avoiding the generation of dust.[2]
- Disposal: Place the collected material into appropriate, labeled containers for disposal according to local and national regulations.[2]

Section 7: Firefighting Measures

7.1 Suitable Extinguishing Media

- Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[2]

7.2 Unsuitable Extinguishing Media

- Do not use a direct water jet, as it may spread the fire.[2]

7.3 Specific Hazards

- The substance is combustible.[2]
- In case of fire, hazardous combustion products may be liberated, including carbon monoxide (CO), carbon dioxide (CO₂), and sulphur oxides (SO_x).[2]

7.4 Protective Equipment

- In the event of a fire, wear a self-contained breathing apparatus and full protective gear.[2]

Section 8: Stability and Reactivity

- Reactivity: The product in its delivered form is not capable of a dust explosion; however, the enrichment of fine dust can create this risk.
- Chemical Stability: The material is stable under normal ambient conditions.[4]
- Hazardous Reactions: A violent reaction can occur with strong oxidizing agents.[4]

- Conditions to Avoid: Keep away from heat. Decomposition begins at temperatures above approximately 273°C.[4]
- Hazardous Decomposition Products: In case of combustion, hazardous products such as carbon oxides, sulfur oxides, and hydrogen bromide gas may be produced.[5][6]

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